

Technical Guide: (1R,2R)-2-(Benzyloxy)cyclohexanamine Hydrochloride[1]

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Compound of Interest

Compound Name:	(1R,2R)-2-(Benzyloxy)cyclohexanamine hydrochloride
CAS No.:	1010811-75-2
Cat. No.:	B1519377

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Executive Summary

(1R,2R)-2-(Benzyloxy)cyclohexanamine hydrochloride (CAS 1010811-75-2) is the stabilized salt form of the chiral amine ether derived from trans-2-aminocyclohexanol. It serves as a high-value chiral auxiliary and ligand precursor in asymmetric catalysis. Unlike its free base counterpart, which is an oil or low-melting solid prone to oxidation, the hydrochloride salt offers enhanced stability and crystallinity, facilitating storage and handling in drug development workflows. This guide provides a definitive profile of its physicochemical characteristics and experimental handling requirements.

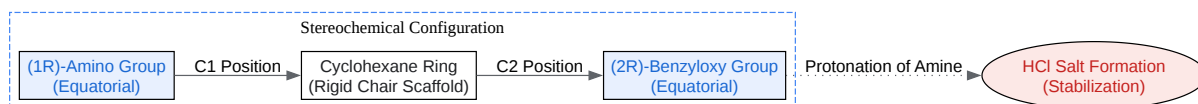
Chemical Identity & Structural Analysis[2][3]

Nomenclature & Identifiers

Property	Detail
IUPAC Name	(1R,2R)-2-(Benzyloxy)cyclohexan-1-amine hydrochloride
Common Name	(1R,2R)-O-Benzyl-trans-2-aminocyclohexanol HCl
CAS Number (HCl Salt)	1010811-75-2
CAS Number (Free Base)	216394-06-8
Molecular Formula	C
	H
	ClNO (Salt) / C
	H
Molecular Weight	NO (Base)
	241.76 g/mol (Salt) / 205.30 g/mol (Base)
SMILES (Salt)	Cl.N[C@@H]1CCCC[C@H]1OCC2=CC=CC=C2
Stereochemistry	trans-(1R,2R)

Structural Diagram

The compound features a cyclohexane ring constrained in a chair conformation, with the amino and benzyloxy groups in equatorial positions to minimize 1,3-diaxial interactions.



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Figure 1: Structural logic of (1R,2R)-2-(Benzyloxy)cyclohexanamine HCl, highlighting the trans-diequatorial arrangement that imparts rigidity.

Physical Properties Profile

Solid-State Properties

The hydrochloride salt is the preferred form for isolation due to its superior crystallinity compared to the free base.

Property	Value / Characteristic	Note
Appearance	White to off-white crystalline powder	May yellow slightly upon prolonged air exposure.
Melting Point	Not typically defined (Decomposes)	Often exhibits a broad melting/decomposition range; commercial COAs rarely list a sharp MP due to hygroscopic nature.
Hygroscopicity	Moderate	Amine salts can absorb atmospheric moisture; store under desiccant.
Boiling Point	79–80 °C @ 0.08 mmHg (Free Base)	The HCl salt does not boil; it dissociates/decomposes.

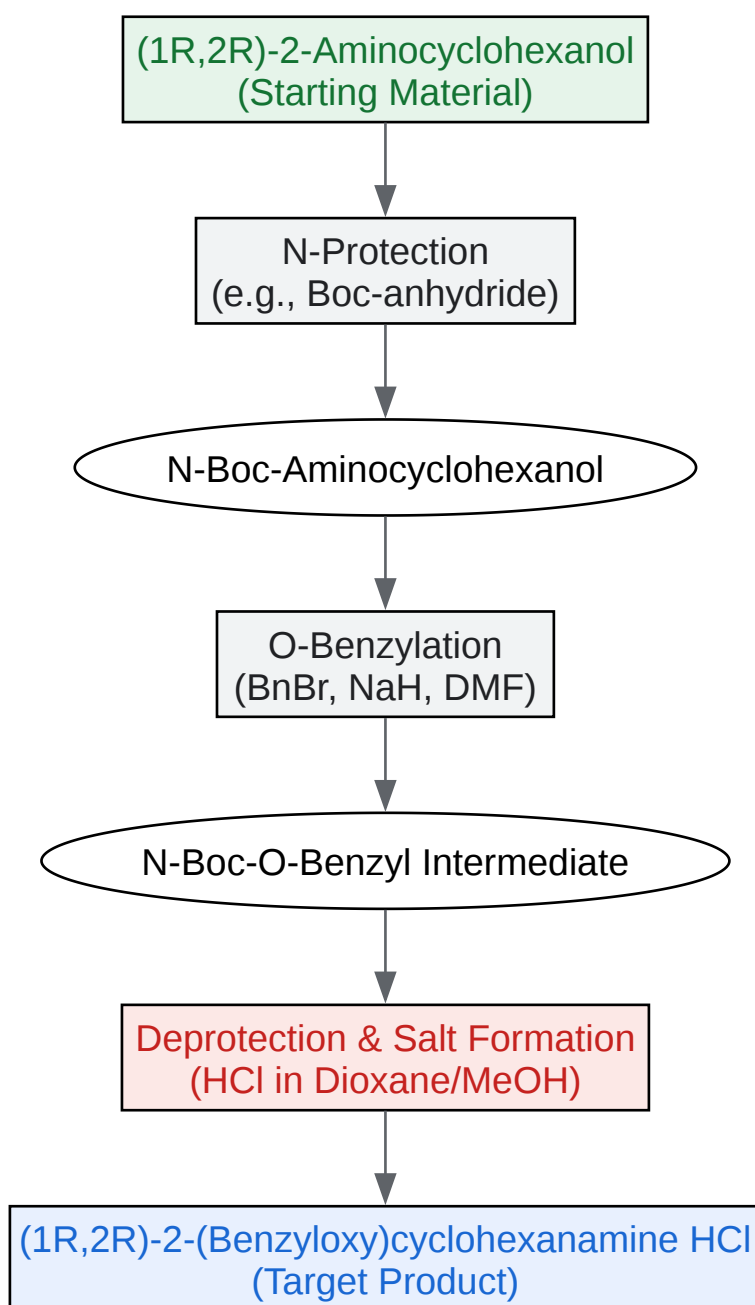
Solution Properties

- Solubility: Highly soluble in Water, Methanol, and DMSO. Sparingly soluble in non-polar solvents (Hexane, Toluene) unless converted to the free base.
- Acidity: Aqueous solutions are weakly acidic (pH ~4-5) due to the ammonium cation.
- Optical Rotation: Specific rotation () is a critical purity parameter. While batch-dependent, it is positive (+) for the (1R,2R) isomer in alcoholic solvents. Note: Always verify the solvent (usually MeOH or EtOH) as rotation sign can invert with solvent changes.

Synthesis & Characterization Logic

Synthetic Pathway

The synthesis typically proceeds from (1R,2R)-2-aminocyclohexanol. The challenge lies in selectively alkylating the oxygen without quaternizing the nitrogen.



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Figure 2: Standard synthetic workflow ensuring regioselective O-benylation via N-protection.

Spectroscopic Verification

To validate the identity of the compound, the following signals must be present:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 7.30–7.45 (m, 5H, Ar-H): Confirms the benzyl group.
 - 4.45–4.65 (dd, 2H, OCH₂Ph): Characteristic benzylic methylene protons (AB system due to chirality).
 - 8.00–8.30 (br s, 3H, -NH₃⁺): Confirms the ammonium salt.
 - 3.30–3.50 (m, 1H, CH-OBn) and 2.80–3.00 (m, 1H, CH-NH₂): Methine protons on the cyclohexane ring.
- Mass Spectrometry (ESI):
 - [M+H]⁺: Calc. 206.15, Found 206.1–206.2 (corresponds to the protonated free base).

Handling, Safety, & Storage[4]

Storage Protocols

- Temperature: Refrigerate at 2–8 °C.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible. The compound is hygroscopic.
- Container: Tightly sealed glass vial with a Teflon-lined cap.

Safety Profile (GHS Classification)

Signal Word:WARNING

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precaution: Avoid dust formation. The HCl salt can be corrosive to mucous membranes upon inhalation.

Applications in Research

This compound is primarily used as a chiral auxiliary and ligand scaffold:

- Organocatalysis: Precursor for thiourea catalysts used in enantioselective Michael additions.
- Ligand Synthesis: The free amine can be derivatized (e.g., with phosphines) to create chiral ligands for transition metal catalysis (hydrogenation, C-C bond formation).
- Resolution Agent: Can be used to resolve racemic acids via diastereomeric salt formation.

References

- Sigma-Aldrich.(1R,2R)-trans-2-Benzyloxycyclohexylamine 96% Product Specification. [Link](#)
- PubChem.Compound Summary for CAS 216394-06-8 (Free Base). National Library of Medicine. [Link](#)
- Accela ChemBio.Product Data Sheet for CAS 1010811-75-2 ((1R,2R)-2-(Benzyloxy)cyclohexanamine Hydrochloride). [Link](#)
- Jacobsen, E. N., et al. "Enantioselective Catalysis using Chiral Cyclohexane-1,2-diamine Derivatives." Journal of the American Chemical Society. (Contextual reference for scaffold utility).
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